

Application Note: Quantitative Analysis of Macitentan in Human Plasma using UPLC-MS/MS

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Compound of Interest

Compound Name: *N-Despropyl Macitentan-d4*

Cat. No.: *B15138543*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Macitentan is an endothelin receptor antagonist utilized in the treatment of pulmonary arterial hypertension (PAH).^{[1][2][3]} Accurate and reliable quantification of Macitentan in human plasma is crucial for pharmacokinetic studies, therapeutic drug monitoring, and clinical trials. This application note provides a detailed protocol for the quantitative analysis of Macitentan in human plasma using a sensitive and rapid Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS) method. The described method has been validated according to FDA guidelines, ensuring its suitability for bioanalytical applications.^{[1][4]}

Experimental Protocols

1. Materials and Reagents

- Macitentan reference standard
- Internal Standard (IS): Bosentan^{[1][2][4]}, Macitentan-D4^[5], or Losartan^[6]
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)

- Formic acid (LC-MS grade)
- Acetic acid (glacial, analytical grade)
- Water (deionized, 18.2 MΩ·cm)
- Human plasma (K2EDTA)
- Solid Phase Extraction (SPE) Cartridges (e.g., Sola SCX 10 mg/1 mL)[\[6\]](#) or protein precipitation/liquid-liquid extraction reagents.

2. Instrumentation

A UPLC system coupled with a triple quadrupole mass spectrometer is required. The following are representative systems and parameters:

- UPLC System: Waters ACQUITY UPLC or equivalent
- Mass Spectrometer: Sciex API 4000 or equivalent[\[5\]](#)
- Ion Source: Electrospray Ionization (ESI)[\[5\]](#)[\[6\]](#) or Atmospheric Pressure Chemical Ionization (APCI)[\[1\]](#)[\[2\]](#)[\[4\]](#) in positive ion mode.

3. UPLC-MS/MS Conditions

The following tables summarize the chromatographic and mass spectrometric conditions for the analysis of Macitentan.

Table 1: UPLC Conditions

Parameter	Condition 1	Condition 2
Column	Accucore AQ C18 (100 x 2.1 mm, 2.6 µm)[6]	Reverse-phase C18 (150 x 4.6 mm, 5 µm)[1][2]
Mobile Phase	A: 0.1% Formic acid in WaterB: Acetonitrile[6]	A: Water with 0.2% Acetic AcidB: Acetonitrile[1][2]
Elution Mode	Isocratic: 20:80 (A:B)[6]	Isocratic: 90:10 (A:B)[1][2]
Flow Rate	0.350 mL/min[6]	1.0 mL/min[1][2]
Column Temp.	40°C[6]	35°C[2]
Injection Vol.	5 µL[6]	10 µL[2]
Run Time	3 minutes[6]	~4 minutes[5]

Table 2: Mass Spectrometry Conditions

Parameter	Macitentan	Internal Standard (Bosentan)	Internal Standard (Losartan)	Internal Standard (Macitentan-D4)
Ionization Mode	Positive ESI/APCI	Positive ESI/APCI	Positive ESI	Positive ESI
MRM Transition (m/z)	589.1 → 203.3[1][2][4]	552.6 → 311.5[1][2][4]	423 → 207[6]	593.0 → 204.9[5]
Fragmentor Voltage (V)	150[2]	230[2]	Optimized for instrument	Optimized for instrument
Collision Energy (eV)	10[2]	10[2]	Optimized for instrument	21[5]

4. Standard and Quality Control (QC) Sample Preparation

- Stock Solutions: Prepare individual stock solutions of Macitentan and the chosen Internal Standard (e.g., Bosentan) in methanol at a concentration of 1 mg/mL.

- Working Solutions: Prepare serial dilutions of the Macitentan stock solution with methanol:water (50:50, v/v) to create working standard solutions for the calibration curve and QC samples.
- Calibration Standards and QC Samples: Spike blank human plasma with the appropriate working standard solutions to achieve the desired concentrations for the calibration curve (e.g., 1-500 ng/mL) and QC samples (Low, Medium, and High concentrations).[1][5]

5. Sample Preparation Protocol (Protein Precipitation)

Protein precipitation is a simple and rapid method for sample preparation.[7][8]

- To 200 μ L of plasma sample (blank, standard, QC, or unknown), add 25 μ L of the internal standard working solution (e.g., 10 μ g/mL Bosentan).[4]
- Add 100 μ L of methanol to the mixture.[4]
- Vortex the mixture for 30 seconds.
- Add 500 μ L of 1M HCl and vortex for another 30 seconds.[4]
- Centrifuge the samples at a high speed (e.g., 10,000 rpm) for 8 minutes at 4°C.[4]
- Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the residue in 250 μ L of the mobile phase.[6]
- Inject the reconstituted sample into the UPLC-MS/MS system.

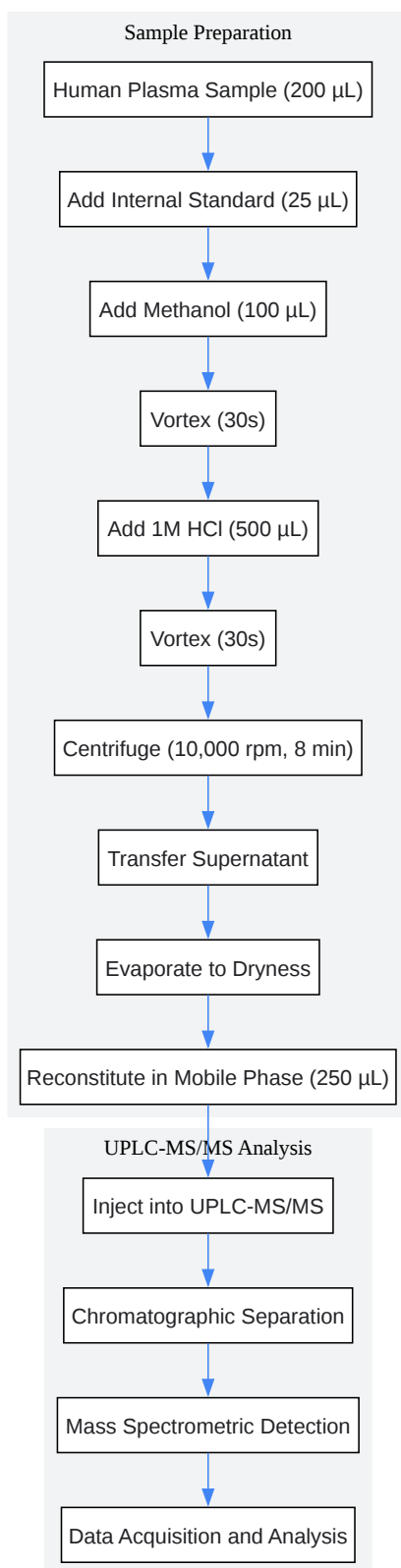
Method Validation Summary

The described UPLC-MS/MS method was fully validated according to FDA guidelines, assessing linearity, selectivity, specificity, accuracy, precision, sensitivity, stability, matrix effect, and recovery.[1]

Table 3: Method Validation Parameters

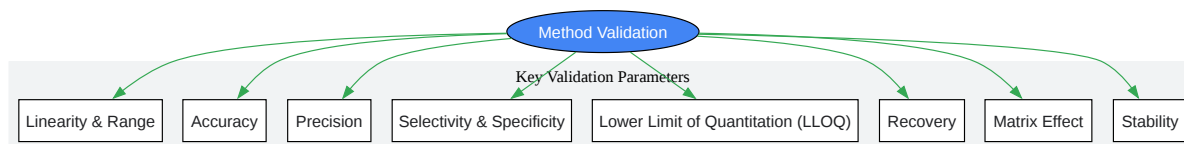
Parameter	Result
Linearity Range	1 - 500 ng/mL[1][4] or 0.997 - 1020.793 ng/mL[6]
Correlation Coefficient (r^2)	> 0.99[5]
Lower Limit of Quantitation (LLOQ)	1 ng/mL[1][4]
Intra-day Precision (%CV)	< 15%[5]
Inter-day Precision (%CV)	< 15%[5]
Intra-day Accuracy (%Bias)	±15% (±20% at LLOQ)[5]
Inter-day Accuracy (%Bias)	±15% (±20% at LLOQ)[5]
Recovery	88.4 - 92.3%[4]
Matrix Effect	No significant effect observed[8]
Stability	Stable under various storage conditions (bench-top, freeze-thaw, long-term)[5][6]

Visualizations



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Caption: Experimental workflow for Macitentan analysis.



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Caption: Key parameters for method validation.

Conclusion

This application note details a robust and validated UPLC-MS/MS method for the quantitative determination of Macitentan in human plasma. The method is sensitive, specific, and rapid, making it well-suited for high-throughput analysis in clinical and research settings. The provided protocols and validation data demonstrate the reliability of this method for pharmacokinetic and therapeutic drug monitoring of Macitentan.

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